

Personal protective equipment for handling Pitstop2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pitstop2

Cat. No.: B610122

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Essential Safety and Handling Guide for Pitstop 2

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for the clathrin inhibitor, Pitstop 2. Following these procedures will help maintain a safe laboratory environment and ensure the integrity of your research.

Chemical and Physical Properties

A summary of the key quantitative data for Pitstop 2 is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	$C_{20}H_{13}BrN_2O_3S_2$	[1][2][3]
Molecular Weight	473.4 g/mol	[1][3]
CAS Number	1419320-73-2	[4]
Purity	≥98%	[1][2][5]
Form	Crystalline solid, Powder	[1][5]
Color	White to light brown	[5]
Solubility	Soluble in DMSO (20 mg/ml)	[1][2][5]
Storage Temperature	-20°C	[5]

Hazard Identification and Personal Protective Equipment (PPE)

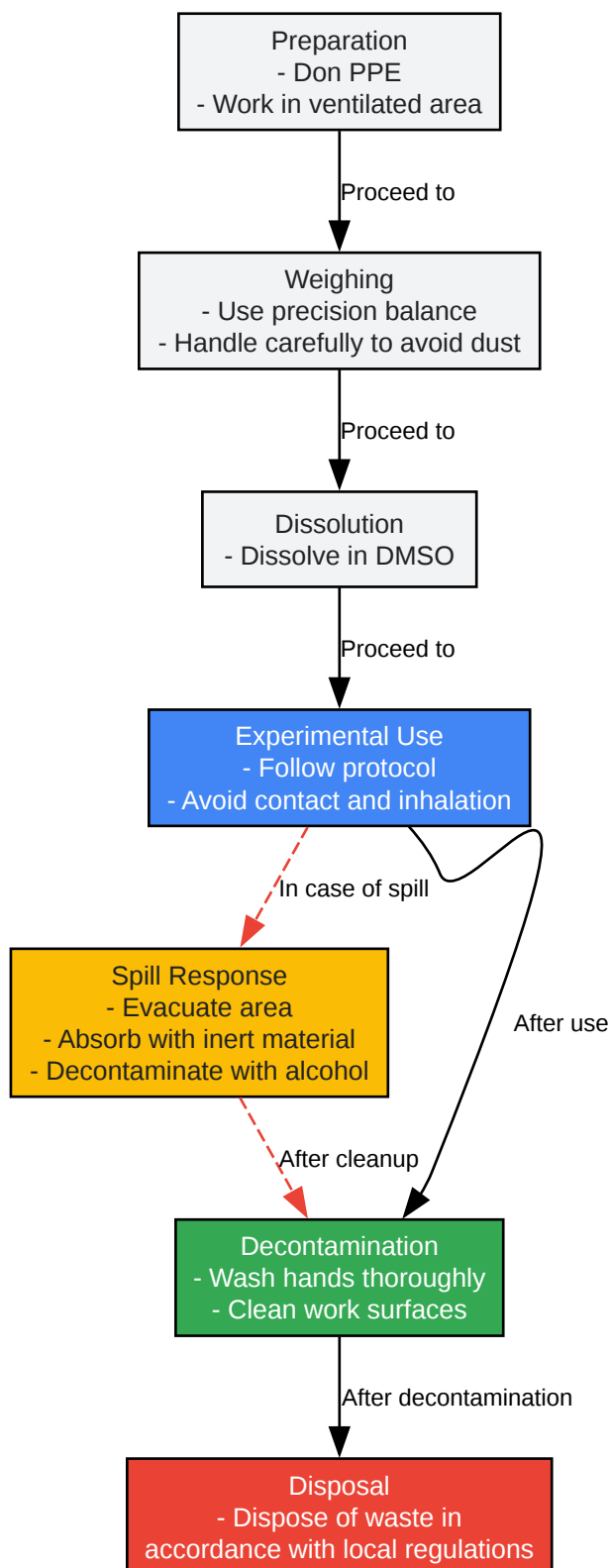
Pitstop 2 is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[4] Therefore, strict adherence to PPE guidelines is mandatory.

Required Personal Protective Equipment:

- Hand Protection: Wear protective gloves.[4]
- Eye/Face Protection: Wear eye and face protection.[4] Goggles or a face shield should be used to protect against splashes.[6]
- Skin and Body Protection: Wear protective clothing.[4]
- Respiratory Protection: Use only in a well-ventilated area.[4] Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]

Procedural Workflow for Handling Pitstop 2

The following diagram outlines the step-by-step procedure for the safe handling of Pitstop 2, from initial preparation to final disposal.



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Safe handling workflow for Pitstop 2.

Operational and Disposal Plans

Handling and Storage:

- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Use only outdoors or in a well-ventilated area.[4]
- Store in a well-ventilated place and keep the container tightly closed.[4]
- Store locked up.[4]
- The product is stable under recommended storage conditions.[4]
- Avoid strong acids/alkalis and strong oxidizing/reducing agents as they are incompatible materials.[4]

First Aid Measures:

- If on skin: Wash with plenty of soap and water.[4] If skin irritation occurs, get medical advice/attention.[7]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.[7]
- If swallowed: Rinse mouth. Call a poison center or doctor/physician if you feel unwell.[4][7]

Spill and Leakage Procedures:

- Use full personal protective equipment.[4]

- Avoid breathing vapors, mist, dust, or gas and ensure adequate ventilation.[4]
- Evacuate personnel to safe areas.[4]
- Prevent further leakage or spillage if safe to do so.[4]
- Absorb solutions with finely-powdered liquid-binding material (e.g., diatomite, universal binders).[4]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[4]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[4][7] Do not contaminate water, food, or feed by storage or disposal.[8]

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- To cite this document: BenchChem. [Personal protective equipment for handling Pitstop2]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b610122#personal-protective-equipment-for-handling-pitstop2>]

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